

Personal protective equipment for handling Cyclo(Gly-L-Pro)

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Compound of Interest

Compound Name: Cyclo(Gly-L-Pro)

Cat. No.: B096141

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Essential Safety and Handling Guide for Cyclo(Gly-L-Pro)

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **Cyclo(Gly-L-Pro)**, a neuroprotective compound. Adherence to these procedures is critical to ensure personal safety and maintain a secure laboratory environment.

Personal Protective Equipment (PPE)

When working with **Cyclo(Gly-L-Pro)**, which is typically in powder form, appropriate personal protective equipment must be worn to prevent exposure.^[1] The recommended PPE is based on general laboratory safety protocols for solid chemical compounds and information from available safety data sheets.

PPE Category	Item	Standard/Specification	Purpose
Eye Protection	Safety Glasses/Goggles	ANSI Z87.1 or equivalent	Protects eyes from dust particles and potential splashes.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	Follow manufacturer's specifications	Prevents skin contact with the compound.
Body Protection	Laboratory Coat	Standard lab coat	Protects skin and clothing from contamination.
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator	Varies by exposure level	Recommended when handling the powder to avoid inhalation of dust, especially outside of a fume hood.

Operational Plan: Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **Cyclo(Gly-L-Pro)** and the safety of laboratory personnel.

Handling

- **Ventilation:** Always handle **Cyclo(Gly-L-Pro)** in a well-ventilated area. A chemical fume hood is recommended to minimize the inhalation of any fine particles.
- **Avoid Contact:** Prevent direct contact with skin, eyes, and clothing.[\[2\]](#)
- **Minimize Dust:** Take care to minimize the generation of dust when handling the solid compound.
- **Emergency Procedures:**

- Eye Contact: Immediately flush eyes with plenty of running water for 10 to 15 minutes, holding the eyelids open. Consult an ophthalmologist.[2]
- Skin Contact: Wash the affected area immediately and thoroughly with soap and water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention.[2]
- Ingestion: If the person is conscious, rinse their mouth with water. Seek medical attention.[2]
- Inhalation: If dust is inhaled, move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.

Storage

- Temperature: Store the compound in a freezer at -20°C.[1][3]
- Container: Keep the container tightly sealed.[3]
- Environment: Store in a dry place, away from moisture.[3][4]

Disposal Plan

All waste containing **Cyclo(Gly-L-Pro)** must be treated as chemical waste and disposed of according to institutional and local environmental regulations. Do not dispose of it down the drain or in regular trash.

- Waste Identification: Characterize all waste containing **Cyclo(Gly-L-Pro)**, including the pure compound, solutions, and any contaminated materials (e.g., gloves, weighing paper), as chemical waste.
- Segregation: Keep **Cyclo(Gly-L-Pro)** waste separate from other waste streams to avoid potential reactions.
- Containerization: Use clearly labeled, sealed, and appropriate containers for chemical waste.
- Decontamination: Decontaminate any labware or equipment that has come into contact with the compound by triple-rinsing. The rinsate must be collected and treated as hazardous waste.

- Professional Disposal: Arrange for a licensed chemical waste disposal service to collect the waste.

Key Safety and Physical Data

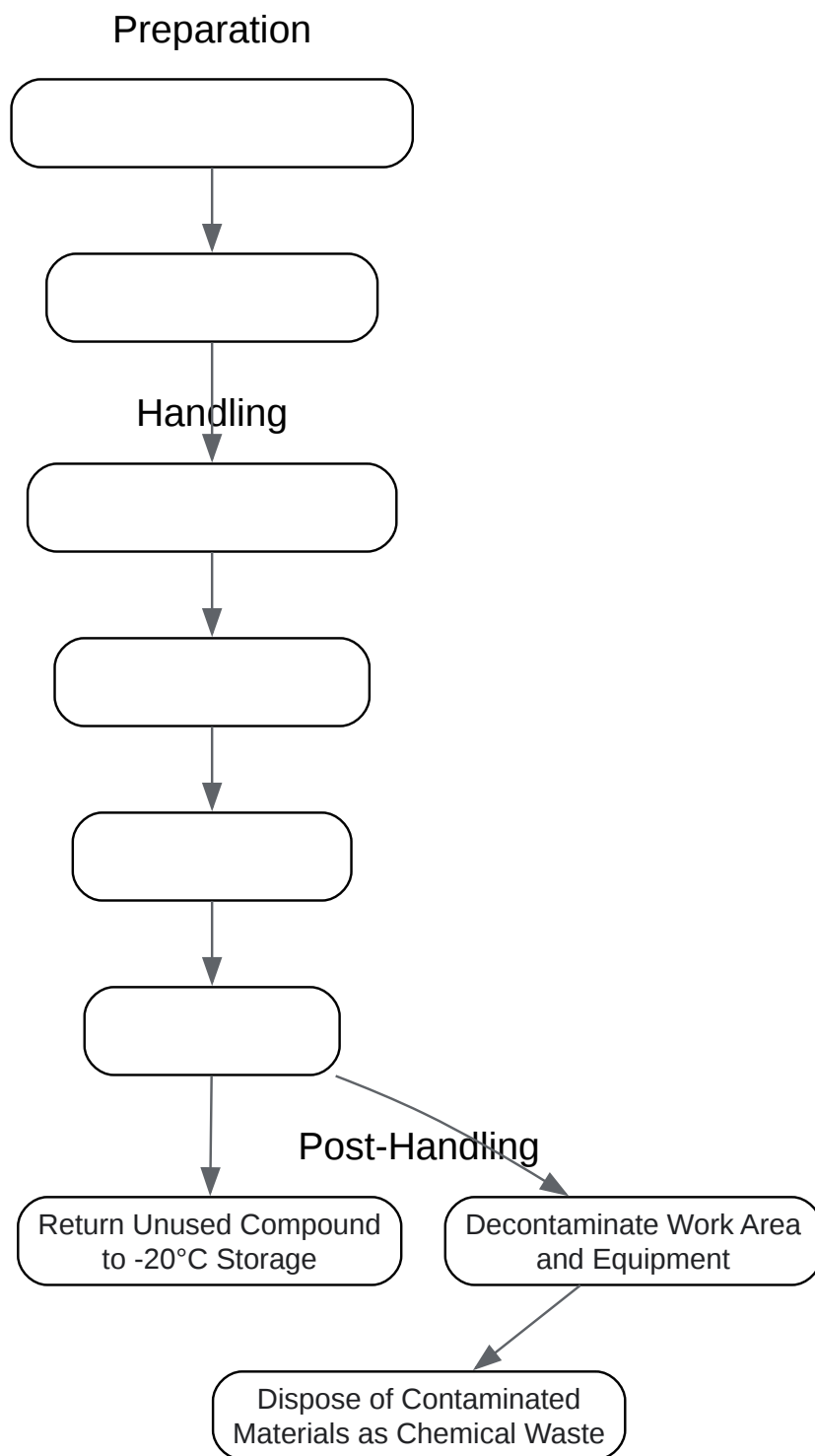
The following table summarizes important safety and physical information for **Cyclo(Gly-L-Pro)**.

Property	Value
CAS Number	3705-27-9
Molecular Formula	C ₇ H ₁₀ N ₂ O ₂
Molecular Weight	154.17 g/mol [1]
Form	Powder[1]
Appearance	White to off-white solid[3]
Solubility	DMSO: >10 mg/mL[1][3]
Storage Temperature	-20°C[1][3]
WGK (Water Hazard Class)	3[1]

Experimental Protocols and Workflows

To ensure safe and effective use of **Cyclo(Gly-L-Pro)** in a research setting, a clear and logical workflow should be followed. The diagrams below illustrate the recommended procedures for handling and disposal.

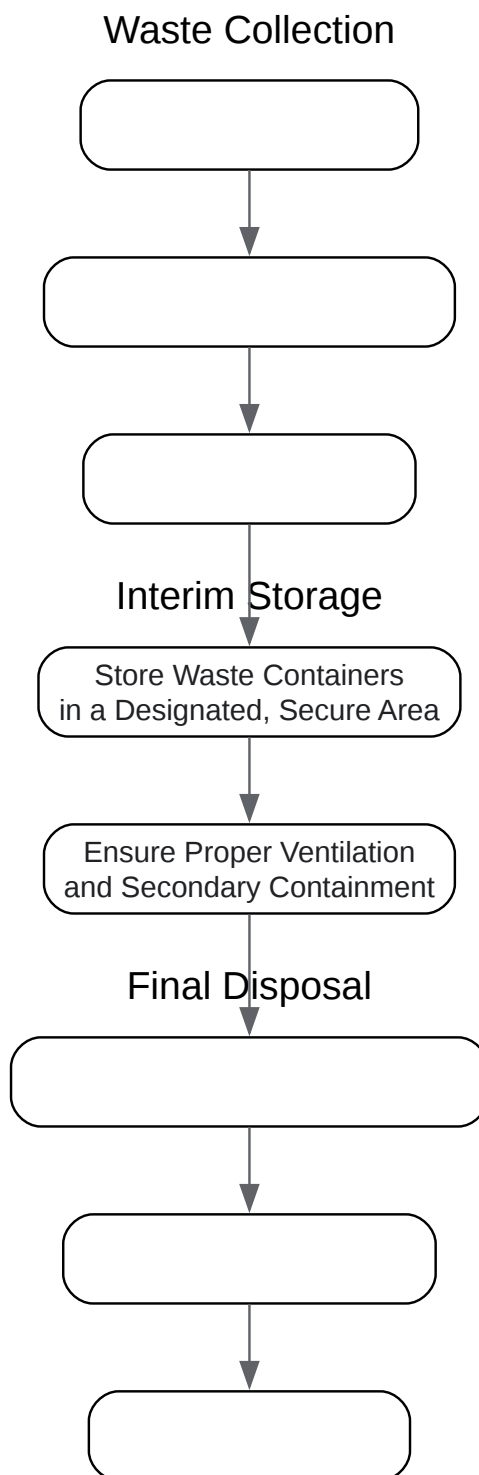
Safe Handling Workflow for Cyclo(Gly-L-Pro)



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Caption: Step-by-step workflow for the safe handling of **Cyclo(Gly-L-Pro)**.

Disposal Workflow for Cyclo(Gly-L-Pro) Waste

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